# A Comprehensive Spectroscopic Guide to Anisyl Butyrate for Research and Development

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Anisyl butyrate* |
| *CAS No.:* | *6963-56-0* |
| *Cat. No.:* | *B1584371* |

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## Abstract

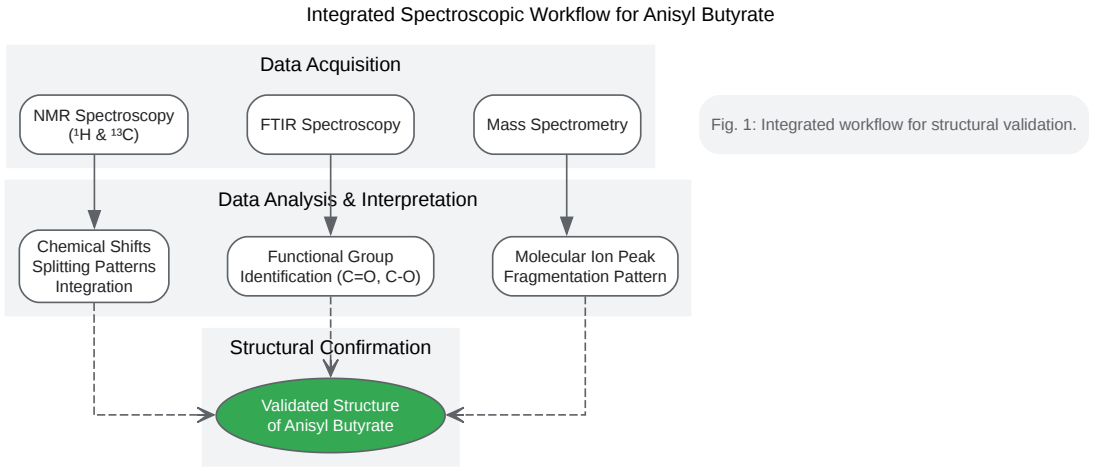
**Anisyl butyrate**, formally known as (4-methoxyphenyl)methyl butanoate, is a significant compound in the flavor, fragrance, and pharmaceutical industries, valued for its sweet, fruity, and floral characteristics.[1][2] For researchers and drug development professionals, rigorous quality control and structural confirmation are paramount. This in-depth guide provides a comprehensive analysis of the core spectroscopic techniques used to characterize **anisyl butyrate**: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). By delving into the principles behind each method and the interpretation of the resulting data, this document serves as a practical reference for ensuring the identity, purity, and structural integrity of this versatile ester.

## Molecular Structure and Spectroscopic Overview

**Anisyl butyrate** ($C_{12}H_{16}O_3$, Molar Mass: 208.25 g/mol ) is an ester formed from anisyl alcohol and butyric acid.[2][3] Its structure comprises a p-disubstituted benzene ring, a methoxy group, an ester linkage, and a butyl chain. Each of these features gives rise to distinct signals in its various spectra, allowing for unambiguous identification.

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The overall workflow for spectroscopic verification involves a multi-technique approach where the data from NMR, IR, and MS are integrated to build a complete and validated structural profile.




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Fig. 1: Integrated workflow for structural validation.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the precise structure of an organic molecule. By analyzing the chemical environment of $^{1}H$ (proton) and $^{13}C$ nuclei, we can map the molecular skeleton and confirm the connectivity of all atoms.

## $^{1}H$ NMR Spectroscopy: Proton Environments

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The $^1$H NMR spectrum of **anisyl butyrate** provides a distinct fingerprint of its proton environments. The expected signals are based on established chemical shift principles for aromatic and aliphatic ester compounds.

Expert Insight: The choice of a deuterated solvent like chloroform ($CDCl_3$) is standard for non-polar to moderately polar analytes like **anisyl butyrate**, as it solubilizes the compound without introducing interfering proton signals. A high-field instrument (e.g., 400 MHz or higher) is recommended to resolve the coupling patterns of the aliphatic protons clearly.

Table 1: Predicted $^1$H NMR Spectral Data for **Anisyl Butyrate** in $CDCl_3$

| Signal Label | Chemical Shift (δ, ppm) (Predicted) | Multiplicity | Integration | Assignment |
|---|---|---|---|---|
| a | 7.30 - 7.25 | Doublet | 2H | Aromatic Protons (ortho to -$CH_2O$-) |
| b | 6.90 - 6.85 | Doublet | 2H | Aromatic Protons (ortho to -$OCH_3$) |
| c | 5.05 | Singlet | 2H | Benzylic Protons (-$CH_2O$-) |
| d | 3.80 | Singlet | 3H | Methoxy Protons (-$OCH_3$) |
| e | 2.30 | Triplet | 2H | Methylene Protons (-$CH_2C$=O) |
| f | 1.65 | Sextet | 2H | Methylene Protons (-$CH_2CH_2C$=O) |
| g | 0.95 | Triplet | 3H | Methyl Protons (-$CH_3$) |

Interpretation:

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- Aromatic Region (δ 6.5-8.0 ppm): The para-substituted benzene ring gives rise to two distinct signals, appearing as doublets (an AA'BB' system). The protons labeled 'a' are deshielded by the adjacent oxygen of the ester group, shifting them downfield relative to the protons 'b', which are shielded by the electron-donating methoxy group.

- Benzylic and Methoxy Protons (δ 3.5-5.5 ppm): The benzylic protons ('c') are significantly deshielded by the adjacent ester oxygen, resulting in a singlet around 5.05 ppm. The methoxy protons ('d') appear as a characteristic sharp singlet around 3.80 ppm.

- Aliphatic Chain (δ 0.5-2.5 ppm): The butyrate chain is clearly resolved. The methylene protons 'e' alpha to the carbonyl group are the most deshielded, appearing as a triplet. The 'f' protons show a more complex splitting (sextet) due to coupling with both 'e' and 'g' protons. The terminal methyl protons 'g' appear as an upfield triplet.

## $^{13}$C NMR Spectroscopy: The Carbon Skeleton

The proton-decoupled $^{13}$C NMR spectrum reveals all unique carbon environments within the molecule.

Table 2: Predicted $^{13}$C NMR Spectral Data for **Anisyl Butyrate**

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| Chemical Shift (δ, ppm) (Predicted) | Carbon Assignment | Rationale |
|---|---|---|
| ~173 | C=O | Ester Carbonyl |
| ~160 | C-$OCH_3$ | Aromatic Carbon attached to Methoxy |
| ~130 | C-$CH_2O$ | Aromatic Carbon attached to Benzylic group |
| ~129 | CH (Aromatic) | ortho to -$CH_2O$- |
| ~114 | CH (Aromatic) | ortho to -$OCH_3$ |
| ~66 | -$CH_2O$- | Benzylic Carbon |
| ~55 | -$OCH_3$ | Methoxy Carbon |
| ~36 | -$CH_2C$=O | Methylene Carbon (alpha to C=O) |
| ~18 | -$CH_2CH_2C$=O | Methylene Carbon (beta to C=O) |
| ~13 | -$CH_3$ | Methyl Carbon |

Expert Insight: In $^{13}C$ NMR, the electronegativity of attached atoms is a primary determinant of chemical shift.[4] The ester carbonyl carbon is highly deshielded, appearing far downfield. Carbons in the aromatic ring absorb in the 110-160 ppm range, with those directly attached to oxygen appearing at the lower-field end of that range.[2]

## Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Accurately weigh approximately 10-20 mg of **anisyl butyrate** and dissolve it in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- $^1H$ NMR Acquisition:

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- Acquire a standard one-dimensional proton spectrum.
- Optimize the spectral width to cover a range of -1 to 10 ppm.
- Apply a 90° pulse with a relaxation delay of at least 5 seconds to ensure quantitative integration.

- $^{13}C$ NMR Acquisition:
  - Acquire a proton-decoupled $^{13}C$ spectrum.
  - Set the spectral width to cover a range of 0 to 220 ppm.
  - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio, particularly for the quaternary carbons.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Calibrate the spectra using the TMS signal at 0.00 ppm.

## Infrared (IR) Spectroscopy

FTIR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. The spectrum of **anisyl butyrate** is dominated by absorptions from the ester and aromatic ether functionalities.

Expert Insight: For a liquid sample like **anisyl butyrate**, the Attenuated Total Reflectance (ATR) technique is ideal. It requires minimal sample preparation and provides high-quality, reproducible spectra by passing an infrared beam through a crystal in direct contact with the sample.

Table 3: Characteristic IR Absorption Bands for **Anisyl Butyrate**

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| Wavenumber ($cm^{-1}$) | Intensity | Vibration | Functional Group Assignment |
|---|---|---|---|
| ~3000-2850 | Medium-Strong | C-H Stretch | Aliphatic (Butyrate Chain) |
| ~1735 | Strong, Sharp | C=O Stretch | Ester Carbonyl |
| ~1610, ~1510 | Medium | C=C Stretch | Aromatic Ring |
| ~1250 | Strong | Asymmetric C-O-C Stretch | Aryl Ether & Ester C-O |
| ~1170 | Strong | C-O Stretch | Ester |
| ~1030 | Strong | Symmetric C-O-C Stretch | Aryl Ether |

Interpretation:

- The most prominent peak in the spectrum is the strong, sharp absorption around 1735 $cm^{-1}$, which is unequivocally assigned to the C=O stretch of the ester group.[5] Its position is typical for a saturated aliphatic ester.
- The region between 1300-1000 $cm^{-1}$ is known as the "fingerprint region" but for esters and ethers, it contains highly diagnostic peaks. **Anisyl butyrate** displays strong absorptions around 1250 $cm^{-1}$ and 1170 $cm^{-1}$, characteristic of the C-O stretching vibrations of the ester and the aryl ether functionalities.
- The presence of the aromatic ring is confirmed by the C=C stretching bands around 1610 and 1510 $cm^{-1}$ and the C-H stretches just above 3000 $cm^{-1}$.
- The aliphatic nature of the butyrate chain is evidenced by the C-H stretching vibrations between 3000 and 2850 $cm^{-1}$.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization, which offers valuable structural clues. For **anisyl**

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**butyrate**, Electron Ionization (EI) is a common technique.

Expert Insight: In EI-MS, the molecular ion ($M^{+\cdot}$) is formed by bombarding the molecule with high-energy electrons. The stability of this ion and its subsequent fragmentation pathways are highly dependent on the molecular structure. The formation of stable carbocations, such as the benzyl cation, often dictates the most abundant fragments.

- Molecular Ion ($M^{+\cdot}$): The molecular ion peak is expected at a mass-to-charge ratio (m/z) of 208, corresponding to the molecular weight of **anisyl butyrate** ($C_{12}H_{16}O_3$).[3] This peak confirms the elemental composition.

- Key Fragmentation Pattern: The fragmentation of **anisyl butyrate** is dominated by cleavage at the benzylic position, which is alpha to the ester oxygen and the aromatic ring. This leads to the formation of a very stable p-methoxybenzyl cation.

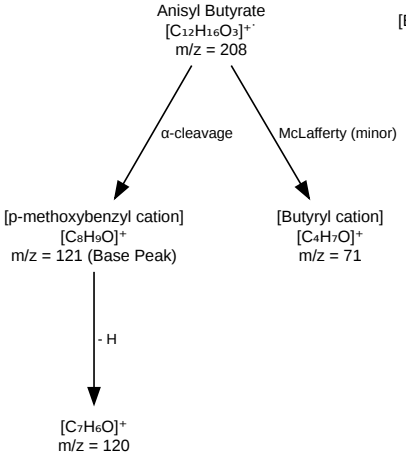



Fig. 2: Proposed EI-MS fragmentation of anisyl butyrate.

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Fig. 2: Proposed EI-MS fragmentation of **anisyl butyrate**.

Table 4: Major Fragments in the Mass Spectrum of **Anisyl Butyrate**

| m/z | Proposed Fragment | Formula | Significance |
|---|---|---|---|
| 208 | Molecular Ion | $[C_{12}H_{16}O_3]^{+\cdot}$ | Confirms Molecular Weight.[3] |
| 121 | p-Methoxybenzyl cation | $[C_8H_9O]^+$ | Base Peak. Formed by stable benzylic cleavage.[3] |
| 120 | Fragment from m/z 121 | $[C_8H_8O]^{+\cdot}$ | Loss of a hydrogen atom from the m/z 121 fragment.[3] |
| 71 | Butyryl cation | $[C_4H_7O]^+$ | Formed by cleavage of the C-O bond. |
| 43 | Propyl cation | $[C_3H_7]^+$ | Loss of CO from the butyryl cation. |

Interpretation:

- The most intense signal in the spectrum (the base peak) is at m/z 121.[3] This corresponds to the p-methoxybenzyl carbocation. Its high abundance is due to the significant resonance stabilization provided by the benzene ring and the electron-donating methoxy group.
- The peak at m/z 208 represents the intact molecular ion.[3]
- A peak at m/z 120 is also observed, likely resulting from the loss of a hydrogen radical from the m/z 121 fragment.[3]
- The fragment at m/z 71 corresponds to the butyryl cation ($[CH_3CH_2CH_2CO]^+$), formed by cleavage on the other side of the ester oxygen. Further fragmentation of this ion can lead to the propyl cation at m/z 43.

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## Conclusion

The structural elucidation of **anisyl butyrate** is definitively achieved through the synergistic application of NMR, IR, and Mass Spectrometry. $^{1}H$ and $^{13}C$ NMR provide an unambiguous map of the carbon-hydrogen framework. FTIR spectroscopy rapidly confirms the presence of critical ester and ether functional groups. Mass spectrometry verifies the molecular weight and reveals a fragmentation pattern dominated by the formation of a stable p-methoxybenzyl cation, consistent with the assigned structure. Together, these techniques form a robust analytical protocol, ensuring the quality and identity of **anisyl butyrate** for all research, development, and commercial applications.

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